2-Bromoacrylonitrile: Technical Profile and Reactivity Guide

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Compound of Interest	
Compound Name:	*2-Bromoacrylonitrile*
CAS No.:	*920-34-3*
Cat. No.:	*B1583452*

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Executive Summary

2-Bromoacrylonitrile (ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

-bromoacrylonitrile) is a highly reactive, electrophilic alkene used primarily as a dienophile in cycloaddition reactions, a Michael acceptor in bioconjugation, and a monomer in specialized polymer synthesis. Distinguished by its geminal electron-withdrawing nitrile group and bromine atom, it functions as a "masked" ketene equivalent and a precursor to functionalized heterocycles. Researchers must distinguish this compound from its saturated analog, bromoacetonitrile, as their reactivity profiles and safety protocols differ significantly.

Physicochemical Properties

The unique reactivity of **2-bromoacrylonitrile** stems from the polarization of the C=C double bond, induced by the inductive (-I) and mesomeric (-M) effects of the nitrile and bromine substituents.

Table 1: Physicochemical Data

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Property	Value	Notes
CAS Number	920-34-3	Distinct from Bromoacetonitrile (590-17-0)
IUPAC Name	2-Bromo-2-propenenitrile	Synonyms: -Bromoacrylonitrile
Molecular Formula	C H BrN	
Molecular Weight	131.96 g/mol	
Appearance	Colorless to pale yellow liquid	Darkens upon standing (polymerization/oxidation)
Boiling Point	113–117 °C	At 730 mmHg [1]
Density	1.596 g/cm³	At 25 °C
Refractive Index ( )	1.4758	
Solubility	Soluble in organic solvents	CH Cl , THF, Toluene; Polymerizes in water
Stability	Lachrymator, Polymerizable	Requires stabilization (e.g., hydroquinone)

Synthesis and Manufacture

The industrial and laboratory synthesis of **2-bromoacrylonitrile** typically proceeds via the bromination of acrylonitrile followed by dehydrobromination. This route avoids the use of unstable carbenoid intermediates.

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Synthetic Protocol

Step 1: Bromination Acrylonitrile reacts with bromine (Br

) to form 2,3-dibromopropionitrile.[1] This addition reaction requires cooling to control the exotherm.

Step 2: Dehydrobromination The elimination of hydrogen bromide (HBr) from 2,3-dibromopropionitrile yields **2-bromoacrylonitrile**. This is achieved using a tertiary amine base (e.g., pyridine, quinoline, or triethylamine) or thermal distillation.

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“

Technical Insight: The dehydrobromination is regioselective. The proton at the

-position is not abstracted; rather, the base abstracts the proton from the

-carbon (C3), leading to the elimination of the

-bromide? Correction: Elimination follows the Zaitsev/Hofmann rules modified by the EWG. The proton at the

-position (C2) is acidic due to the CN group. Base abstracts the

-proton, followed by elimination of the

-bromide to give **2-bromoacrylonitrile**? Mechanistic Verification: 2,3-dibromopropionitrile (CH

Br-CHBr-CN). The

-proton (on CHBr-CN) is the most acidic. Abstraction gives [CH

Br-C(Br)-CN]

. Elimination of Br

from the

-position would form the double bond. However, usually, **2-bromoacrylonitrile** (CH

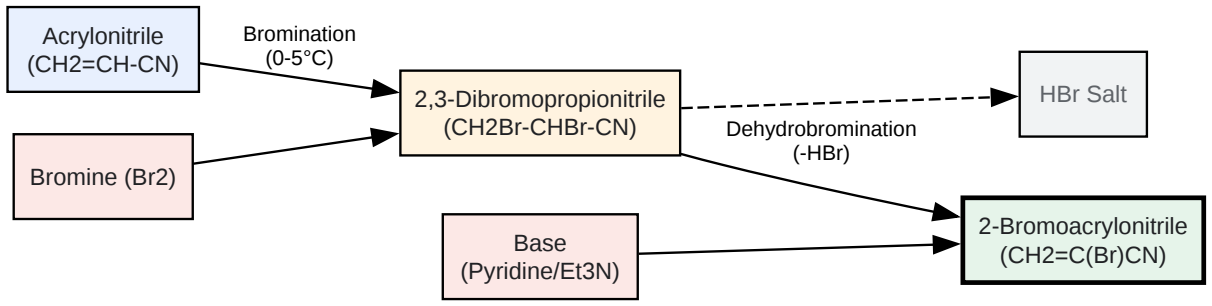
=CBr-CN) is formed by eliminating HBr. If the

-proton is removed, Br must leave from

.

Visualization of Synthesis Pathway

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Figure 1: Two-step synthesis of **2-bromoacrylonitrile** from acrylonitrile via bromination and base-mediated elimination.

Reactivity & Mechanistic Insight

2-Bromoacrylonitrile is a versatile reagent defined by three primary reactivity modes: Diels-Alder cycloaddition, Michael addition, and radical polymerization.

Diels-Alder Cycloaddition (Dienophile)

As an electron-deficient alkene, it is a potent dienophile. The presence of the bromine atom and nitrile group creates a "push-pull" electronic environment, though the electron-withdrawing nature dominates.

- Regioselectivity: In reactions with unsymmetrical dienes, the "Ortho/Para" rule applies.
  - With 1-substituted dienes (e.g., 1-methoxybutadiene): The nucleophilic terminus of the diene (C4) attacks the

    -carbon of **2-bromoacrylonitrile**. This yields the "ortho" product (1,2-disubstituted cyclohexene).
  - With 2-substituted dienes (e.g., isoprene): The nucleophilic terminus (C1) attacks the

    -carbon. This yields the "para" product (1,4-disubstituted cyclohexene).
- Stereochemistry: The reaction generally follows the Endo rule, where the nitrile group (and Br) orients strictly to maximize secondary orbital overlap with the diene system.

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Michael Addition (Electrophile)

The

-carbon is highly electrophilic. Soft nucleophiles (thiols, amines) attack here.

- Mechanism: Nucleophilic attack at the

  -carbon generates a stabilized

  -carbanion.

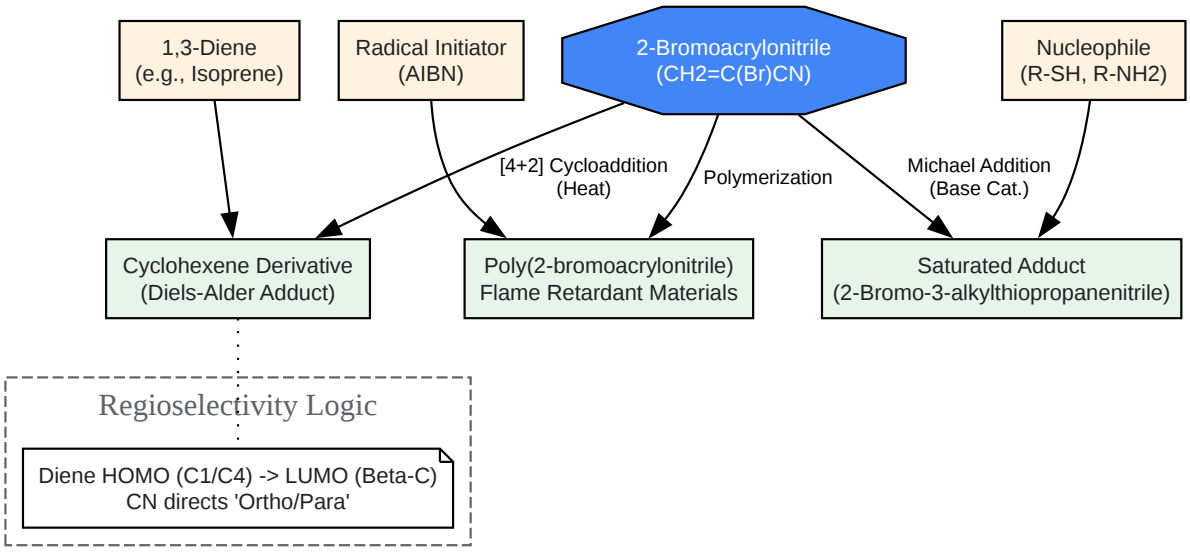
- Fate of the Adduct: Unlike simple acrylonitriles, the presence of the

  -bromine allows for subsequent transformations. However, direct elimination of HBr to restore the alkene (Substitution-Vinylic) is difficult without specific conditions because the leaving group (Br) is on the

  -carbon, not the

  -carbon. Thus, the primary product is often the saturated 2-bromo-3-functionalized nitrile.

Visualization of Reactivity



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Figure 2: Reactivity map showing the three primary reaction pathways: Cycloaddition, Nucleophilic Addition, and Polymerization.

Applications in Drug Discovery

In medicinal chemistry, **2-bromoacrylonitrile** serves as a dense functional handle.

- Heterocycle Synthesis:
  - Triazoles: Reaction with sodium azide (
) via [3+2] cycloaddition followed by elimination.
  - Thiazoles: Reaction with thioamides.[2]
- Covalent Inhibitors: The molecule's Michael acceptor ability makes it a candidate for "warhead" design in Targeted Covalent Inhibitors (TCIs), specifically targeting non-catalytic cysteines in kinases, although its high reactivity often necessitates tuning (e.g., steric shielding).

Safety & Handling Protocols

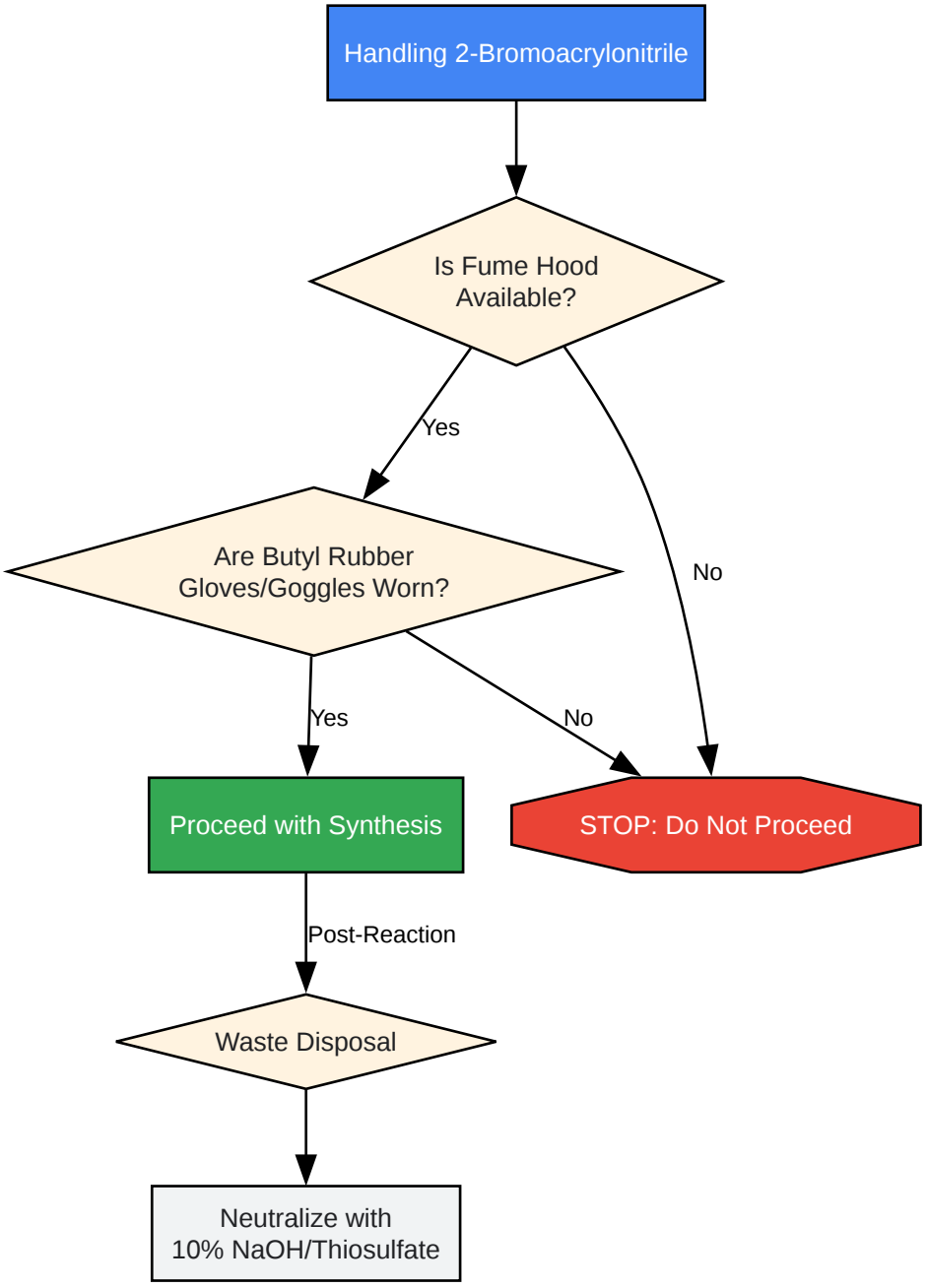
CRITICAL WARNING: **2-Bromoacrylonitrile** is a potent lachrymator and alkylating agent. It must be handled with extreme caution.

Hazard Identification

- H226: Flammable liquid and vapor.
- H301/H311/H331: Toxic if swallowed, in contact with skin, or inhaled.
- H315/H319: Causes skin and serious eye irritation.
- Sensitizer: High potential for allergic contact dermatitis.

Handling Decision Tree

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Figure 3: Safety decision matrix for handling lachrymatory alkylating agents.

Emergency Neutralization

Spills should be neutralized immediately using a solution of 10% sodium thiosulfate and dilute NaOH. This converts the electrophile into a water-soluble, non-volatile thiosulfate adduct.

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